

Trimethylammonium nitrate chemical properties and structure

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Compound of Interest

Compound Name: Trimethylammonium nitrate

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An In-depth Technical Guide to Trimethylammonium Nitrate

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties, structure, and available technical data for **trimethylammonium nitrate**. It is intended to serve as a foundational resource for professionals engaged in research and development.

Core Chemical Properties

Trimethylammonium nitrate is an organic salt with the molecular formula $C_3H_{10}N_2O_3$.^{[1][2][3]} It is composed of a trimethylammonium cation ($[C_3H_9N]H^+$) and a nitrate anion (NO_3^-).^{[1][4]} This compound is classified within the broader categories of nitrogen compounds and ammonium compounds.^{[1][2][5]}

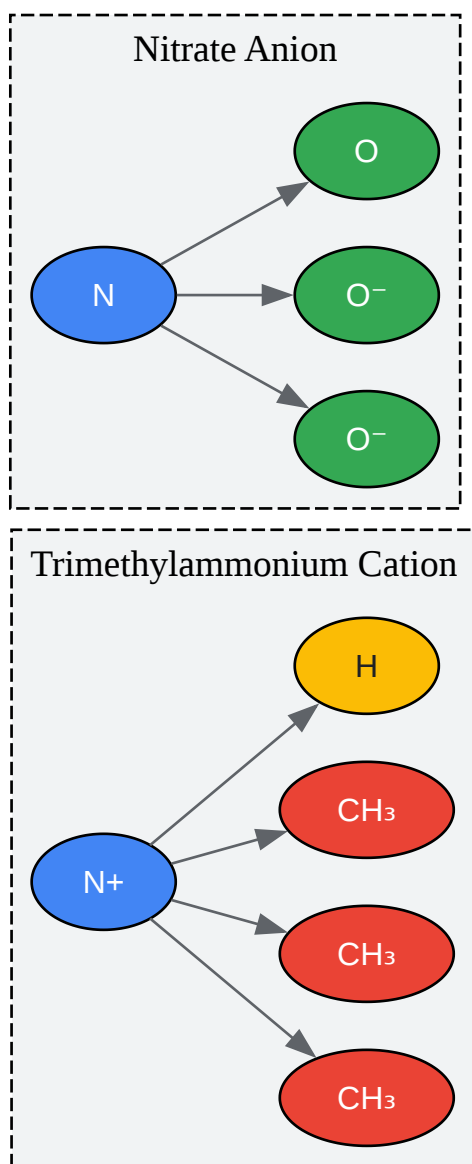
A summary of the key quantitative properties of **trimethylammonium nitrate** is presented in the table below. This data is compiled from various chemical databases and literature sources.

Property	Value	Source(s)
IUPAC Name	trimethylazanium;nitrate	[4]
CAS Number	25238-43-1	[1][2][6]
Molecular Formula	C3H10N2O3	[1][2][3]
Molecular Weight	122.12 g/mol	[1][3][4]
Canonical SMILES	C--INVALID-LINK--C.-- INVALID-LINK--([O-])[O-]	[2][4]
InChI Key	YSXXGOKILPYXSH- UHFFFAOYSA-O	[1][4]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	3	[2]
Heavy Atom Count	8	[2]
Complexity	26.8	[2]

Note: Specific experimental data for properties such as melting point, boiling point, and density are not consistently reported in the surveyed literature. Some sources provide estimated values or data for related compounds, which have been omitted here to avoid confusion.

Chemical Structure

The structure of **trimethylammonium nitrate** is characterized by an ionic bond between the trimethylammonium cation and the nitrate anion. The cation consists of a central nitrogen atom bonded to three methyl groups and one hydrogen atom, resulting in a positive charge on the nitrogen. The nitrate anion has a central nitrogen atom double-bonded to one oxygen atom and single-bonded to two other oxygen atoms, which carry a delocalized negative charge.



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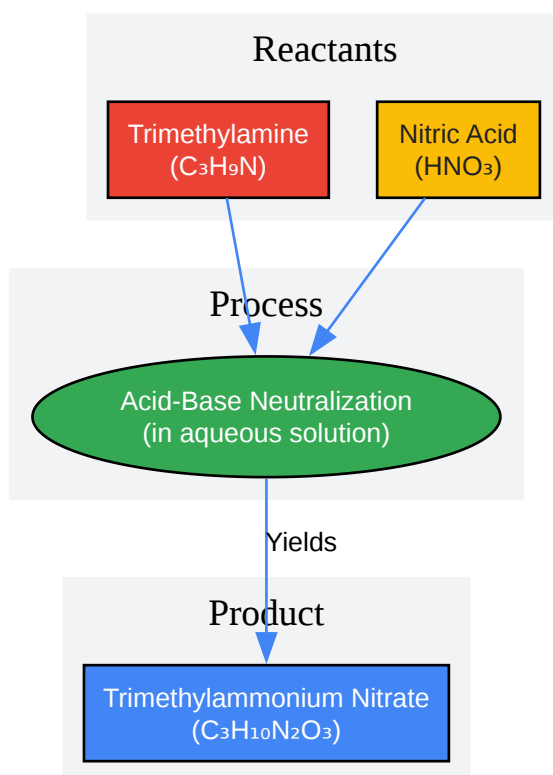
Caption: Ionic structure of **Trimethylammonium Nitrate**.

Experimental Protocols

Detailed experimental protocols for the characterization of **trimethylammonium nitrate**, such as IR, NMR, or thermal analysis (TGA, DSC), are not extensively detailed in the readily available literature. However, synthesis methodologies are described.

A primary method for synthesizing alkylammonium nitrate salts involves the acid-base reaction between the amine and nitric acid.[4]

- Reaction Workflow:



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Caption: Synthesis of **Trimethylammonium Nitrate**.

- Methodology:
 - Reactant Preparation: An aqueous solution of trimethylamine is prepared.
 - Reaction: Nitric acid is carefully added to the trimethylamine solution, typically under cooling, to control the exothermic neutralization reaction.
 - Product Isolation: The resulting solution contains **trimethylammonium nitrate**. The product can be isolated by evaporation of the solvent (water).

- Purification: Further purification can be achieved through recrystallization from an appropriate solvent.

An alternative, less direct synthesis route involves the reaction of ammonium nitrate with formaldehyde. This process, however, typically results in a mixture of mono-, di-, and trimethylamine nitrates and requires subsequent separation steps.^[7]

Stability and Decomposition

While specific thermal analysis data for **trimethylammonium nitrate** is sparse, the thermal behavior of related ammonium salts provides some insight. Generally, ammonium nitrates can undergo thermal decomposition. For the related compound tetramethylammonium nitrate, studies have shown that decomposition can proceed via dissociation into trimethylamine and methyl nitrate.^[8] It is plausible that **trimethylammonium nitrate**'s decomposition could be initiated by a similar dissociation into trimethylamine and nitric acid.^[4]

Applications and Biological Relevance

Trimethylammonium nitrate and compounds containing the trimethylammonium functional group have applications in several fields.

- Material Science: The trimethylammonium group is utilized in the development of anion-exchange resins, which can be applied to water treatment for the removal of anions like nitrate.^[4]
- Atmospheric Chemistry: Its precursor, trimethylamine, reacts with nitric acid in the atmosphere, playing a role in the formation and transformation of aerosols.^[4]
- Analytical Chemistry: The trimethylammonium moiety is a component of isotopic tags used for the quantitative analysis of peptides in mass spectrometry.^[4]

From a safety perspective, nitrogen compounds, including nitrates, can present certain hazards. One noted toxic effect is the risk of methemoglobinemia, a condition where hemoglobin is oxidized and cannot effectively transport oxygen.^{[4][5]} Standard laboratory safety precautions should be employed when handling this compound.

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